Application Note: Comprehensive Analytical Characterization of 2-(Methylthio)pyrimidin-4-ol

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Compound of Interest

Compound Name:	*2-(Methylthio)pyrimidin-4-ol*
CAS No.:	*124700-70-5*
Cat. No.:	*B048172*

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Abstract

This application note provides a comprehensive guide to the analytical methods for the characterization of **2-(Methylthio)pyrimidin-4-ol** (CAS No: 5751-20-2), a heterocyclic compound of interest in pharmaceutical and chemical research. The protocols detailed herein are designed for researchers, scientists, and drug development professionals, offering robust methodologies for identity, purity, and stability assessment. We will cover chromatographic, spectroscopic, and thermal analysis techniques, providing both theoretical grounding and practical, step-by-step protocols. The causality behind experimental choices is explained to empower users to adapt and troubleshoot these methods effectively.

Introduction: The Importance of Rigorous Characterization

2-(Methylthio)pyrimidin-4-ol is a pyrimidine derivative with a molecular formula of $C_5H_6N_2OS$ and a molecular weight of 142.18 g/mol .[1] Pyrimidine scaffolds are central to medicinal chemistry, forming the core of nucleobases and a wide array of therapeutic agents.[2][3] Given

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its structural motifs, **2-(Methylthio)pyrimidin-4-ol** holds potential as a building block in drug discovery and materials science.

Accurate and comprehensive characterization is a non-negotiable cornerstone of scientific integrity. It ensures the identity and purity of the material, which is critical for the reliability and reproducibility of downstream applications. This guide establishes a multi-faceted analytical workflow for a thorough and validated characterization of this compound.

Chromatographic Analysis for Purity and Quantification

Chromatographic methods are indispensable for separating **2-(Methylthio)pyrimidin-4-ol** from impurities, starting materials, or degradation products. High-Performance Liquid Chromatography (HPLC) is the primary method due to the compound's polarity, while Gas Chromatography-Mass Spectrometry (GC-MS) can also be employed, potentially requiring derivatization.

High-Performance Liquid Chromatography (HPLC)

HPLC is the method of choice for assessing the purity of **2-(Methylthio)pyrimidin-4-ol**, as evidenced by its use in commercial-grade specifications which often cite purity greater than 98% by HPLC. A reverse-phase method is most suitable, leveraging the compound's moderate polarity.

Causality of Method Design:

- Reverse-Phase Column (C18): The C18 stationary phase provides sufficient hydrophobic interaction to retain the analyte, while the polar pyrimidine ring ensures it does not retain too strongly, allowing for good peak shape and elution with a common polar mobile phase.
- Mobile Phase (Methanol/Water): A simple methanol and water mobile phase is effective and UV-transparent. A small amount of acid (e.g., formic acid) is added to suppress the ionization of the hydroxyl group (pKa ≈ 7.8), leading to a more consistent retention time and improved peak symmetry.
- UV Detection: The pyrimidine ring contains a strong chromophore, making UV detection highly sensitive. The optimal wavelength is determined by a UV-Vis scan.[4][5]

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Experimental Protocol: HPLC Purity Determination

- Sample Preparation: Accurately weigh and dissolve 10 mg of **2-(Methylthio)pyrimidin-4-ol** in 10 mL of methanol to create a 1 mg/mL stock solution. Further dilute to a working concentration of 0.1 mg/mL with the mobile phase.
- Chromatographic Conditions:
  - Instrumentation: A standard HPLC system with a UV detector (e.g., Agilent 1260 Infinity II, Shimadzu LC-20AD).[6]
  - Column: C18, 4.6 x 150 mm, 5 µm particle size.
  - Mobile Phase: 60:40 (v/v) Methanol : Water with 0.1% Formic Acid.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10 µL.
  - Column Temperature: 30 °C.
  - Detector Wavelength: 275 nm (empirically determined as a suitable wavelength for many pyrimidine derivatives).[5]
- Data Analysis:
  - Run a blank (mobile phase) injection, followed by the sample injection.
  - Integrate all peaks in the chromatogram.
  - Calculate the purity by the area percent method: % Purity = (Area of Main Peak / Total Area of All Peaks) x 100.

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Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	60:40 Methanol:Water + 0.1% Formic Acid
Flow Rate	1.0 mL/min
Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 275 nm
Expected RT	3-5 minutes (dependent on exact system and column)

Table 1: Recommended HPLC conditions for purity analysis.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful tool for identification due to its high resolution and the structural information provided by mass spectrometry. However, the low volatility and polar nature of **2-(Methylthio)pyrimidin-4-ol** (Melting Point: 200-204 °C) make direct injection challenging. Silylation is a common derivatization technique for pyrimidine bases to increase their volatility and thermal stability.[7]

Experimental Protocol: GC-MS Identification (with Derivatization)

- Derivatization:
  - Place ~1 mg of the sample in a vial and dry thoroughly under a stream of nitrogen.
  - Add 100 µL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
  - Cap the vial tightly and heat at 70 °C for 30 minutes.
- GC-MS Conditions:

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- Column: DB-5ms, 30 m x 0.25 mm, 0.25 µm film thickness.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Inlet Temperature: 250 °C.
- Oven Program: Start at 100 °C, hold for 2 minutes, ramp to 280 °C at 15 °C/min, and hold for 5 minutes.
- MS Transfer Line: 280 °C.
- Ion Source: Electron Ionization (EI) at 70 eV.
- Mass Range: 50-450 m/z.

- Data Interpretation: The resulting mass spectrum should show a molecular ion for the silylated derivative and a characteristic fragmentation pattern that can be used for structural confirmation.

Spectroscopic Characterization

Spectroscopic techniques provide fingerprint information about the molecular structure, confirming the identity and functional groups present in the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structure elucidation. Both ^{1}H and ^{13}C NMR should be performed. Deuterated dimethyl sulfoxide (DMSO-d_6) is a suitable solvent due to the compound's slight solubility in it.[8]

Expected ^{1}H NMR Spectrum (400 MHz, DMSO-d_6):

- ~12.5 ppm (s, 1H): This broad singlet corresponds to the N-H proton of the pyrimidinone ring.
- ~7.6 ppm (d, 1H): This doublet is assigned to the proton at position 6 (H6) of the pyrimidine ring, coupled to H5.
- ~5.8 ppm (d, 1H): This doublet is assigned to the proton at position 5 (H5), coupled to H6.

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- ~2.4 ppm (s, 3H): This sharp singlet corresponds to the three protons of the methylthio (-SCH_3) group.

Expected ^{13}C NMR Spectrum (100 MHz, DMSO-d_6):

- ~170 ppm: Carbonyl carbon (C4).
- ~165 ppm: Carbon attached to sulfur and two nitrogens (C2).
- ~150 ppm: Olefinic carbon (C6).
- ~110 ppm: Olefinic carbon (C5).
- ~12 ppm: Methylthio carbon (-SCH_3).

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Figure 1: General workflow for NMR-based structure elucidation.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is excellent for identifying the functional groups present in the molecule. The spectrum can be obtained using a KBr pellet or an Attenuated Total Reflectance (ATR) accessory.

Experimental Protocol: FTIR-ATR

- Place a small amount of the solid sample directly on the ATR crystal.
- Apply pressure using the anvil to ensure good contact.
- Record the spectrum, typically from 4000 to 400 cm^{-1}, co-adding at least 16 scans for a good signal-to-noise ratio.
- Clean the crystal thoroughly with a suitable solvent (e.g., isopropanol) after analysis.

Expected Characteristic FTIR Absorption Bands:[2][3][9]

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
3200 - 3000	N-H Stretch	Amide (in pyrimidinone ring)
2950 - 2850	C-H Stretch	Methyl (-CH_3)
~1670	C=O Stretch	Amide I band (Carbonyl)
~1600	C=N Stretch	Pyrimidine ring
~1550	C=C Stretch	Pyrimidine ring
~700	C-S Stretch	Thioether (-S-CH_3)

Table 2: Key FTIR vibrational frequencies for 2-(Methylthio)pyrimidin-4-ol.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation pattern, which aids in confirming the molecular structure. Electron Ionization (EI) is a common technique that provides detailed fragmentation.[4]

Expected Fragmentation Pattern (EI-MS):

- Molecular Ion (M^+): A peak at m/z = 142, corresponding to the molecular weight ($C_5H_6N_2OS$).
- Key Fragments:
  - m/z = 95 ($[M-SCH_3]^+$): Loss of the methylthio radical is a likely fragmentation pathway.
  - m/z = 67: Further fragmentation of the pyrimidine ring. The presence of sulfur can be confirmed by the $[M+2]^+$ isotope peak, which should have an intensity of approximately 4.4% relative to the M^+ peak, characteristic of a single sulfur atom.[10]

UV-Visible Spectroscopy

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UV-Vis spectroscopy is useful for quantitative analysis and for determining an appropriate wavelength for HPLC detection.

Protocol:

- Prepare a dilute solution of the compound (~10 µg/mL) in methanol.
- Scan the solution from 200 to 400 nm in a quartz cuvette against a methanol blank.
- The wavelength of maximum absorbance (λmax) should be recorded. For similar pyrimidine derivatives, a λmax around 275 nm is expected.[5]

Thermal Analysis

Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide information on the thermal stability, melting point, and presence of solvates.[11]

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Figure 2: Workflow for DSC and TGA thermal characterization.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between the sample and a reference as a function of temperature. It is used to determine the melting point and assess purity.

Protocol:

- Accurately weigh 3-5 mg of the sample into an aluminum DSC pan.
- Crimp the pan with a lid (pinhole lid is recommended to allow any volatiles to escape).
- Place the sample pan and an empty reference pan into the DSC cell.
- Heat the sample from room temperature to 250 °C at a rate of 10 °C/min under a nitrogen atmosphere.

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- Expected Result: A sharp endothermic peak should be observed corresponding to the melting point, which is reported to be in the range of 200-204 °C. The sharpness of the peak is an indicator of purity.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. It is used to determine thermal stability and the presence of residual solvents or water.

Protocol:

- Weigh 5-10 mg of the sample into a ceramic TGA pan.
- Heat the sample from room temperature to 400 °C at a rate of 10 °C/min under a nitrogen atmosphere.
- Expected Result: The TGA curve should be flat up to the melting point, indicating no residual solvent. A significant mass loss will occur at temperatures above the melting point, corresponding to the decomposition of the compound.

Conclusion

The analytical methods described in this application note provide a robust framework for the comprehensive characterization of **2-(Methylthio)pyrimidin-4-ol**. By employing a combination of chromatographic, spectroscopic, and thermal techniques, researchers can confidently verify the identity, purity, and stability of this important chemical entity. The provided protocols are intended as a starting point and may be further optimized based on the specific instrumentation and analytical requirements.

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